

Application Notes and Protocols for N-methylation of Boc-protected 4-ethynylaniline

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Compound of Interest

Compound Name: 4-Ethynyl-N-methylaniline

Cat. No.: B038160

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Introduction

N-methylation is a crucial chemical modification in drug discovery and development, often employed to enhance the pharmacokinetic and pharmacodynamic properties of lead compounds. This document provides detailed protocols for the N-methylation of tert-butyl (4-ethynylphenyl)carbamate, also known as Boc-protected 4-ethynylaniline. The introduction of a methyl group to the nitrogen atom can significantly impact a molecule's metabolic stability, membrane permeability, and binding affinity to its target. The following protocols are based on established methodologies for the N-alkylation of Boc-protected amines, utilizing a strong base and a methylating agent.

Data Presentation

The following table summarizes the typical quantitative data associated with the N-methylation of Boc-protected anilines and related compounds. Yields can vary depending on the specific substrate, reaction scale, and purification method.

Parameter	Value	Notes
Typical Yield	70-95%	Yields are highly dependent on reaction conditions and substrate purity.
Purity (post-purification)	>95%	Determined by NMR and/or LC-MS analysis.
Reaction Time	4-12 hours	Monitored by Thin Layer Chromatography (TLC).
Reaction Temperature	0 °C to room temperature	Initial deprotonation is performed at a lower temperature for better control.

Experimental Protocols

This section outlines the detailed experimental procedure for the N-methylation of Boc-protected 4-ethynylaniline.

Materials and Reagents

- tert-butyl (4-ethynylphenyl)carbamate (Boc-4-ethynylaniline)
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Methyl iodide (MeI)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Argon or Nitrogen gas (for inert atmosphere)

Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Syringes and needles
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (e.g., silica gel, appropriate solvents)

Procedure

1. Reaction Setup:

- A dry round-bottom flask equipped with a magnetic stir bar is placed under an inert atmosphere of argon or nitrogen.
- tert-butyl (4-ethynylphenyl)carbamate (1.0 eq) is dissolved in anhydrous THF (approximately 0.1-0.2 M concentration).

2. Deprotonation:

- The solution is cooled to 0 °C using an ice bath.
- Sodium hydride (1.2-1.5 eq) is added portion-wise to the stirred solution. Caution: Hydrogen gas is evolved. Ensure adequate ventilation in a fume hood.
- The reaction mixture is stirred at 0 °C for 30-60 minutes to allow for complete deprotonation.

3. Methylation:

- Methyl iodide (1.2-1.5 eq) is added dropwise to the reaction mixture at 0 °C.

- After the addition is complete, the ice bath is removed, and the reaction is allowed to warm to room temperature.
- The reaction is stirred at room temperature for 4-12 hours. The progress of the reaction should be monitored by TLC.

4. Work-up:

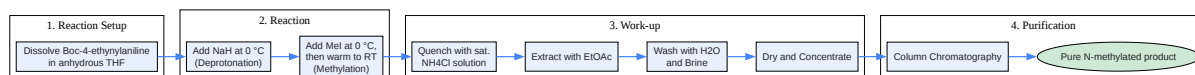
- Once the reaction is complete, it is carefully quenched by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
- The mixture is transferred to a separatory funnel, and the aqueous layer is extracted with ethyl acetate (3 x volume).
- The combined organic layers are washed with water and then with brine.
- The organic layer is dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

5. Purification:

- The crude product is purified by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure N-methylated product, tert-butyl (4-ethynylphenyl)(methyl)carbamate.

Visualizations

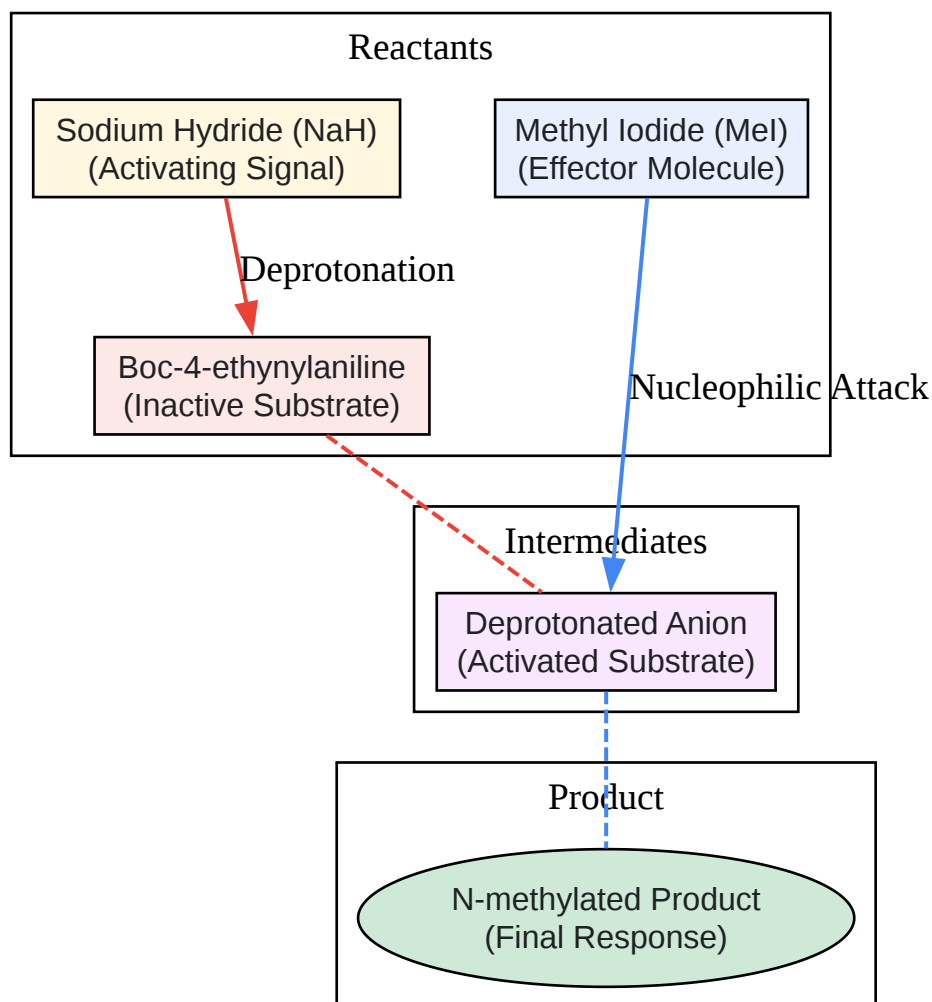
Experimental Workflow



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Caption: Workflow for the N-methylation of Boc-protected 4-ethynylaniline.

Signaling Pathway Analogy: The Logic of N-Methylation



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Caption: Logical flow of the N-methylation reaction.

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